

# Unraveling the Role of TFLLRNPNDK-NH2 in Platelet Activation: A Technical Guide

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## Compound of Interest

Compound Name: *Tfllrnpndk-NH2*

Cat. No.: *B12379800*

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An In-depth Examination for Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide delves into the function of the peptide **TFLLRNPNDK-NH2**, a selective agonist of the Protease-Activated Receptor 1 (PAR-1), in the intricate process of platelet activation. Initial investigations into "**Tfllrnpndk-NH2**" suggest a typographical error in commonly searched terms, with the correct and scientifically documented sequence being **TFLLRNPNDK-NH2**. This peptide mimics the tethered ligand exposed after thrombin cleavage of PAR-1, initiating a signaling cascade that is pivotal in hemostasis and thrombosis.[1]

Due to a scarcity of specific quantitative data for **TFLLRNPNDK-NH2** in platelet activation studies, this guide will also reference data from the closely related and extensively studied PAR-1 agonist, TFLLR-NH2, to provide a comprehensive overview. The insights provided herein are crucial for researchers and professionals involved in the development of novel antiplatelet therapies targeting the PAR-1 pathway.

## Quantitative Data on PAR-1 Agonist-Induced Platelet Activation

The following tables summarize key quantitative parameters of platelet activation induced by PAR-1 agonists. It is important to note that specific data for **TFLLRNPNDK-NH2** is limited, and therefore, data for TFLLR-NH2 is presented as a reference.

Peptide Agonist	Assay	Parameter	Value	Reference
TFLLR-NH2	Platelet Aggregation	EC50	1.9 $\mu$ M	[2]
TFLLRNPNDK-NH2	Calcium Mobilization	Concentration for Stimulation	30 $\mu$ M	[3]

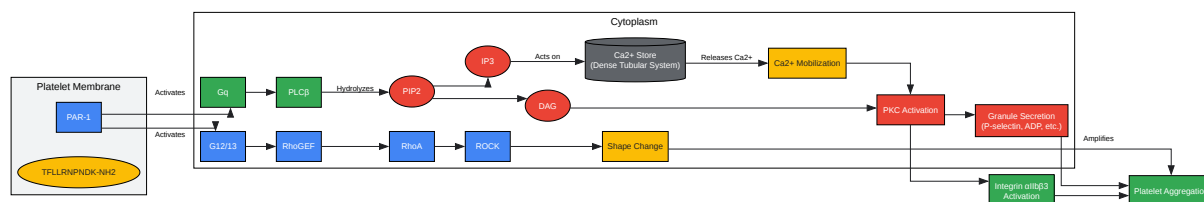
Table 1: Potency of PAR-1 Agonists in Platelet Activation Assays

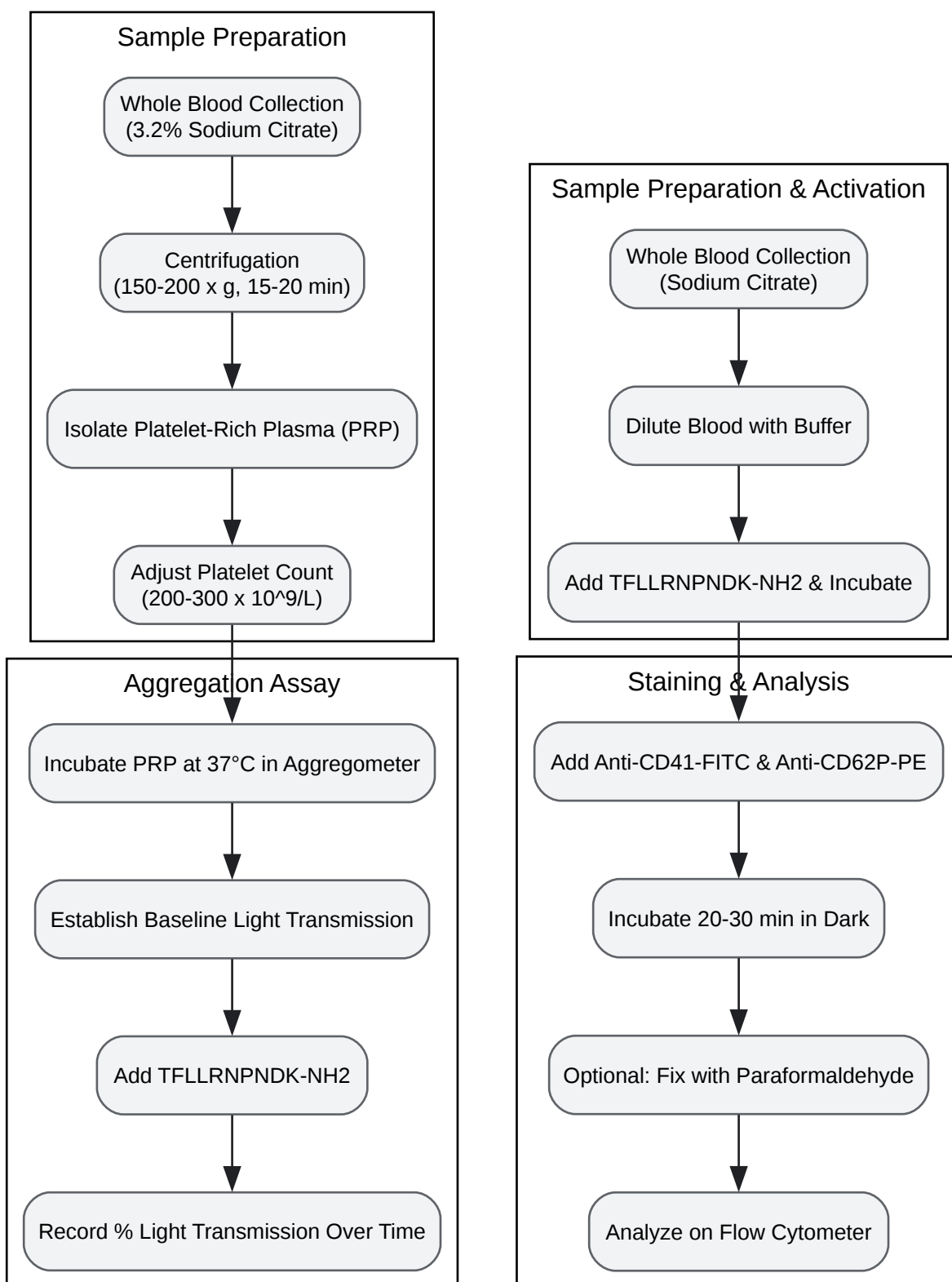
Platelet Activation Marker	Agonist	Agonist Concentration	% Positive Platelets / Response	Reference
P-selectin (CD62P) Expression	Thrombin	-	48% (at 60s), 72% (at 120s), 86% (at 300s)	[4]
P-selectin (CD62P) Expression	rhTPO	-	Induced expression	[5]
Fibrinogen Binding	Thrombin	-	Increased binding	[6]
Calcium Mobilization	TFLLR-NH2	10 $\mu$ M	Peak increase of 196.5 $\pm$ 20.4 nM	[2]

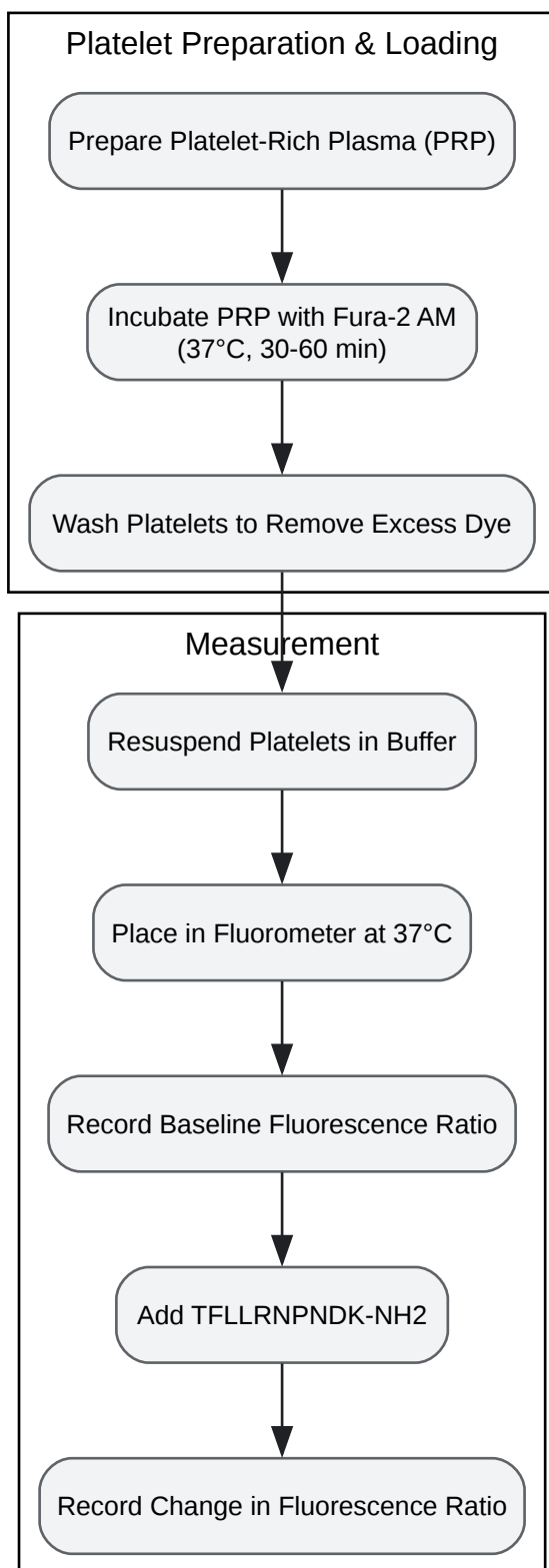
Table 2: Key Markers of Platelet Activation Induced by PAR-1 Agonists and Other Stimuli

## Signaling Pathways of PAR-1 Activation in Platelets

Activation of PAR-1 by **TFLLRNPNDK-NH2** initiates a cascade of intracellular events crucial for platelet function. The primary signaling pathways are mediated by the coupling of PAR-1 to heterotrimeric G proteins, predominantly Gq and G12/13.







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## References

- 1. innopep.com [innopep.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. researchgate.net [researchgate.net]
- 4. Recombinant P-selectin glycoprotein-ligand-1 delays thrombin-induced platelet aggregation: a new role for P-selectin in early aggregation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Thrombopoietin induces p-selectin expression on platelets and subsequent platelet/leukocyte interactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A critical role of thrombin/PAR-1 in ADP-induced platelet secretion and the second wave of aggregation - PubMed [pubmed.ncbi.nlm.nih.gov]
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